

An In-depth Technical Guide to Solvent Black 5 (C.I. 50415)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent black 5

Cat. No.: B077087

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Solvent Black 5**, a complex dye mixture also known as Nigrosine Spirit Soluble. The guide details its chemical identity, physical and chemical properties, manufacturing processes, and common applications, with a focus on information relevant to a scientific audience.

Chemical Identity and Molecular Structure

Solvent Black 5 is not a single chemical entity but rather a complex mixture of phenazine-based (azine) compounds.^{[1][2]} This is a critical point for researchers, as the properties and potential biological interactions of the dye are a result of this mixture. Its common identifiers are listed below.

Identifier	Value
Common Name	Solvent Black 5
Synonyms	Nigrosine Spirit Soluble, Alcohol Soluble Nigrosine ^{[1][3][4]}
Colour Index (C.I.)	50415 ^{[5][6]}
Primary CAS Number	11099-03-9 ^{[5][7][8][9]}
Other CAS Numbers	52276-97-8, 8005-01-4 ^[1]

Due to its nature as a mixture, a single definitive molecular structure for **Solvent Black 5** does not exist. The components are high-molecular-weight azine-class structures. However, some chemical databases, such as PubChem, associate the CAS number 11099-03-9 with a specific, simpler molecule: 2-amino-N,N-dipropylacetamide hydrochloride with the formula $C_8H_{19}ClN_2O$.^{[9][10]} It is plausible that this represents one of many components or is an error in database association. Researchers should be cautious and aware that the commercial dye is a complex mixture.

Below is a representation of the azine core structure, which is the foundational chemical feature of the dye components.

Caption: Generalized phenazine core structure of **Solvent Black 5** components.

Physical and Chemical Properties

The properties of **Solvent Black 5** reflect its composition as a mixture. The values presented are typical but may vary between manufacturers.

Property	Value/Description
Appearance	Black powder ^{[5][11]}
Solubility	Insoluble in water; Soluble in ethanol (blue-black solution), benzene, toluene, oleic acid, and stearic acid. ^{[2][4][12][13]}
Behavior in Acid	Forms a blue to blue-black solution in concentrated sulfuric acid, with a blue-black precipitate upon dilution. ^{[2][13]} In concentrated nitric acid, it appears blue to blue-black. ^{[2][13]}
Melting Point	~200 °C ^{[2][11]}
Light Fastness	7-8 (on a scale of 1-8, where 8 is excellent) ^{[2][11]}
Heat Resistance	Stable up to 150-180 °C ^{[2][11]}
UV-Vis λ_{max}	~565 - 567 nm (in Ethanol) ^[10]

Experimental Protocols: Synthesis

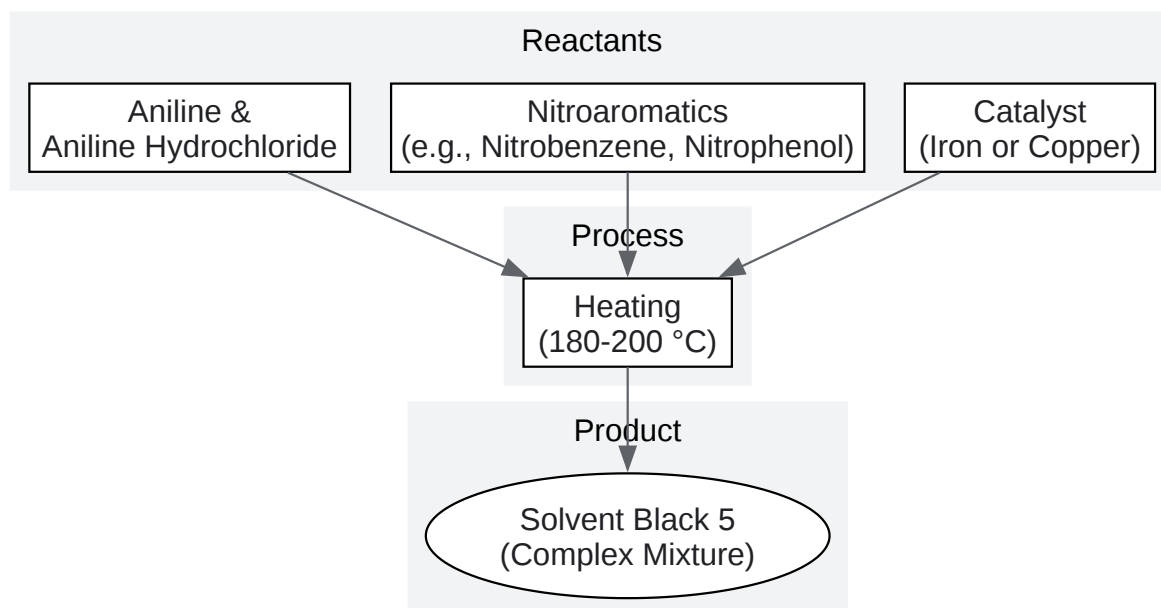
The industrial synthesis of **Solvent Black 5**, or Nigrosine Spirit Soluble, does not follow a single, precise stoichiometric reaction but is a complex heating process involving several reagents. The exact composition of the final mixture depends on the reaction conditions and the specific reactants used.

General Manufacturing Methodologies:

Two primary methods for its synthesis have been described:[12][13]

- Method A: Involves the heating of 1-nitrobenzene, aniline, and aniline hydrochloride with an iron or copper catalyst at temperatures between 180-200 °C.
- Method B: Involves heating nitrophenols or nitrocresols with aniline, aniline hydrochloride, and a small amount of iron at 180-200 °C.

The diagram below illustrates the general workflow for the synthesis of this dye mixture.



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Caption: General synthesis workflow for **Solvent Black 5**.

Applications in Research and Industry

While primarily an industrial dye, **Solvent Black 5** has applications that may be of interest to the scientific community.

- **Industrial Coloring:** Its primary use is for coloring plastics, printing inks, leather finishes, wood stains, and lacquers due to its solubility in organic solvents and good lightfastness.[2][3][4]
- **Biological Staining:** It is used as a stain in microscopy, particularly for negative staining of bacteria and other microorganisms where the background is stained, leaving the cells colorless.[6]
- **Fluorescent Biomarker:** It has been noted for its absorption and emission properties in the near-infrared region, leading to its use in research as a fluorescent biomarker for tissues and cells.[7]
- **Charge Control Agent:** Due to its electrostatic properties, it is used as a charge control agent in toners for electrophotography.[14]

Researchers considering **Solvent Black 5** for biological applications should be aware of its potential toxicity, which has been reported and has led to its regulation in some countries.[7] It is recommended for research use only and not for diagnostic or therapeutic applications.[8]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Solvent Black 5 (C.I. 50415)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077087#solvent-black-5-cas-number-and-molecular-structure]

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